

The Elusive Crystal Structure of Ethyl 4-Methoxybenzoate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 4-methoxybenzoate

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Abstract

Ethyl 4-methoxybenzoate, a key intermediate in organic synthesis and a common fragrance component, presents a curious case in solid-state chemistry. Despite its widespread use and relatively simple structure, a definitive public record of its single-crystal X-ray diffraction data is not readily available. This technical guide provides a comprehensive overview of the known physicochemical properties and synthetic routes for **ethyl 4-methoxybenzoate**. In the absence of its determined crystal structure, this document presents the crystallographic analysis of a closely related compound, ethyl 4-[(4-methylbenzyl)oxy]benzoate, as a valuable comparative reference. Detailed experimental protocols for synthesis and crystallographic analysis are provided to aid researchers in the field.

Introduction

Ethyl 4-methoxybenzoate, also known as ethyl p-anisate, is an organic compound with the chemical formula $C_{10}H_{12}O_3$.^{[1][2][3][4][5]} It is a colorless to pale yellow liquid at room temperature with a characteristic sweet, fruity, and anise-like odor.^[1] This aromatic ester finds applications in the fragrance and flavor industries and serves as a versatile building block in the synthesis of more complex molecules, including pharmaceuticals. Given its importance, a thorough understanding of its solid-state properties, particularly its crystal structure, is of significant interest for polymorphism screening, formulation development, and computational modeling.

This guide summarizes the available data for **ethyl 4-methoxybenzoate** and addresses the current gap in publicly available crystallographic information.

Physicochemical Properties of Ethyl 4-Methoxybenzoate

A summary of the key physical and chemical properties of **ethyl 4-methoxybenzoate** is presented in Table 1. This data is crucial for its handling, processing, and application in various experimental and industrial settings.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2][3][4][5]
Molecular Weight	180.20 g/mol	[1][2][3][4][5]
CAS Number	94-30-4	[1][2][5][6]
Appearance	White to off-white crystalline solid or clear liquid	[1][7]
Melting Point	7-8 °C	[1][6]
Boiling Point	142-143 °C at 12 mmHg	[6]
Density	1.1 g/mL	[6]
Refractive Index	1.524 - 1.526	[6]
Solubility	Insoluble in water; soluble in organic solvents	[4]

Synthesis of Ethyl 4-Methoxybenzoate

The most common method for the synthesis of **ethyl 4-methoxybenzoate** is the Fischer esterification of 4-methoxybenzoic acid (anisic acid) with ethanol in the presence of an acid catalyst.[7]

Experimental Protocol: Fischer Esterification

Materials:

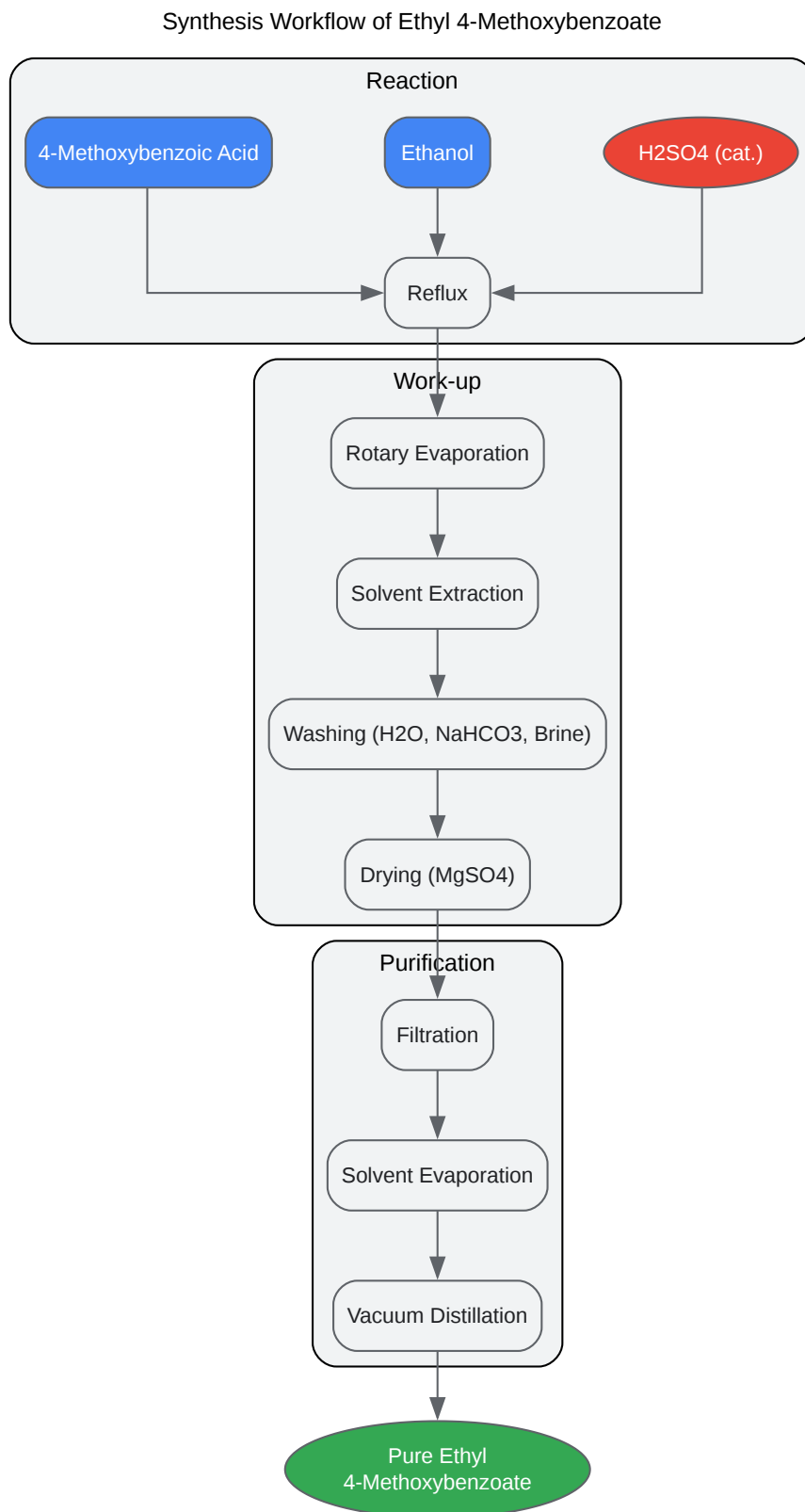
- 4-Methoxybenzoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Distillation apparatus
- Separatory funnel
- Standard laboratory glassware

Procedure:

- A mixture of 4-methoxybenzoic acid and an excess of anhydrous ethanol is placed in a round-bottom flask.
- A catalytic amount of concentrated sulfuric acid is slowly added to the mixture.
- The reaction mixture is heated under reflux for several hours to drive the equilibrium towards the ester product.
- After cooling, the excess ethanol is removed by rotary evaporation.
- The residue is dissolved in a suitable organic solvent (e.g., diethyl ether) and washed with water, followed by a 5% sodium bicarbonate solution to neutralize the acidic catalyst, and finally with brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- The crude **ethyl 4-methoxybenzoate** can be purified by vacuum distillation.

Synthesis Workflow

The logical workflow for the synthesis and purification of **ethyl 4-methoxybenzoate** is depicted in the following diagram.



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Caption: Synthesis and purification workflow for **ethyl 4-methoxybenzoate**.

Crystal Structure Analysis: The Case of Ethyl 4-[(4-methylbenzyl)oxy]benzoate

As of the time of this writing, a definitive crystal structure of **ethyl 4-methoxybenzoate** is not publicly available. However, the crystal structure of the closely related compound, ethyl 4-[(4-methylbenzyl)oxy]benzoate ($C_{17}H_{18}O_3$), has been determined and provides valuable insight into the potential solid-state packing and conformation of similar benzoate esters.[8]

The title compound, $C_{17}H_{18}O_3$, crystallizes with three molecules in the asymmetric unit. These molecules exhibit conformational differences in the ethoxy group and the relative orientation of the two phenyl rings.[8] The crystal packing is stabilized by weak $C-H\cdots\pi$ interactions.[8]

Crystallographic Data for Ethyl 4-[(4-methylbenzyl)oxy]benzoate

The crystallographic data for ethyl 4-[(4-methylbenzyl)oxy]benzoate is summarized in Table 2.

Parameter	Value	Reference
Chemical Formula	C ₁₇ H ₁₈ O ₃	[8]
Formula Weight	270.32	[8]
Crystal System	Triclinic	[8]
Space Group	P-1	[8]
a (Å)	9.876(2)	[8]
b (Å)	15.432(3)	[8]
c (Å)	19.543(4)	[8]
α (°)	89.98(1)	[8]
β (°)	80.01(1)	[8]
γ (°)	72.54(1)	[8]
Volume (Å ³)	2780.9(9)	[8]
Z	6	[8]
Temperature (K)	293	[8]

Experimental Protocol: Synthesis and Crystallization of Ethyl 4-[(4-methylbenzyl)oxy]benzoate

Synthesis:

- A mixture of ethyl 4-hydroxybenzoate (52.65 mmol) and 4-methylbenzylbromide (52.68 mmol) in 100 ml of acetone was refluxed for 14 hours over anhydrous potassium carbonate (20 g).[8]
- The solvent was removed under vacuum.[8]
- The resulting solid was dissolved in water and extracted with dichloromethane.[8]

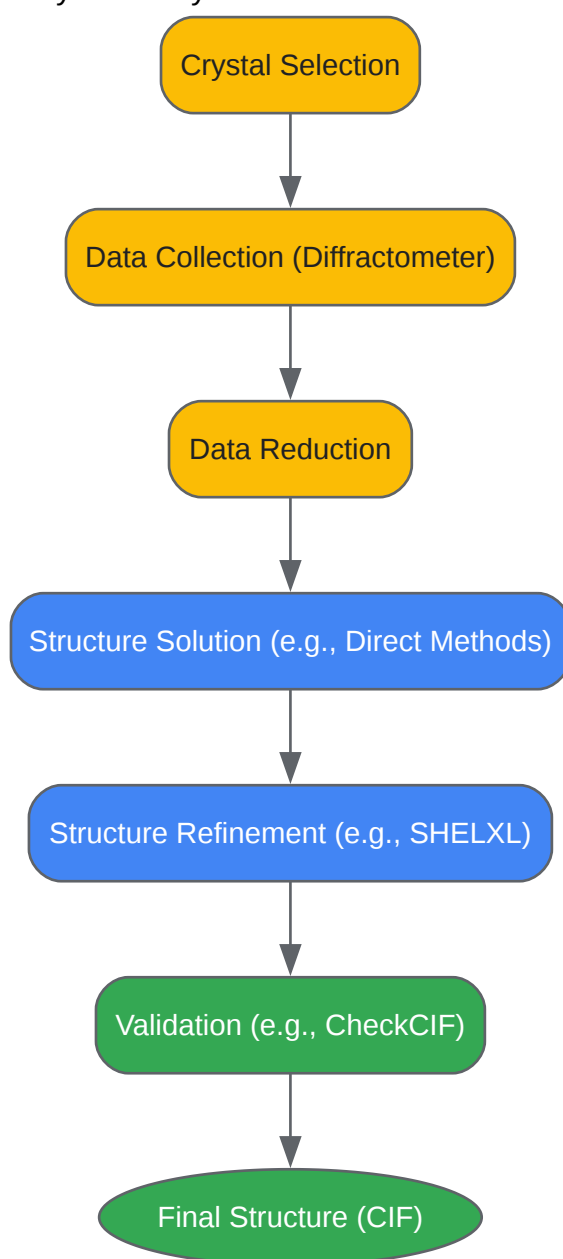
Crystallization:

- The dichloromethane extract was left overnight.[8]
- Colorless, needle-shaped crystals formed, which were then filtered, washed, and dried over silica gel in a desiccator.[8]

Structure Refinement Workflow

The general workflow for single-crystal X-ray structure refinement is outlined below.

Single-Crystal X-ray Structure Refinement Workflow



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Caption: A generalized workflow for single-crystal X-ray structure determination.

Conclusion

While the definitive crystal structure of **ethyl 4-methoxybenzoate** remains to be publicly documented, this guide provides a thorough compilation of its known properties and synthetic methodologies. The detailed crystallographic data of the closely related ethyl 4-[(4-methylbenzyl)oxy]benzoate serves as a valuable proxy for understanding the potential solid-state behavior of this class of compounds. It is hoped that this technical guide will be a useful resource for researchers and that the crystal structure of the title compound will be determined and published in the future to fill this knowledge gap.

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